

"Methyl 1-cyclopentene-1-carboxylate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl 1-cyclopentene-1-carboxylate

Cat. No.: B041561

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Technical Data Sheet: Methyl 1-cyclopentene-1-carboxylate

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical properties of **Methyl 1-cyclopentene-1-carboxylate**, a cyclopentene derivative used as a starting material in the synthesis of various chemical compounds.^[1]

Chemical Properties and Identification

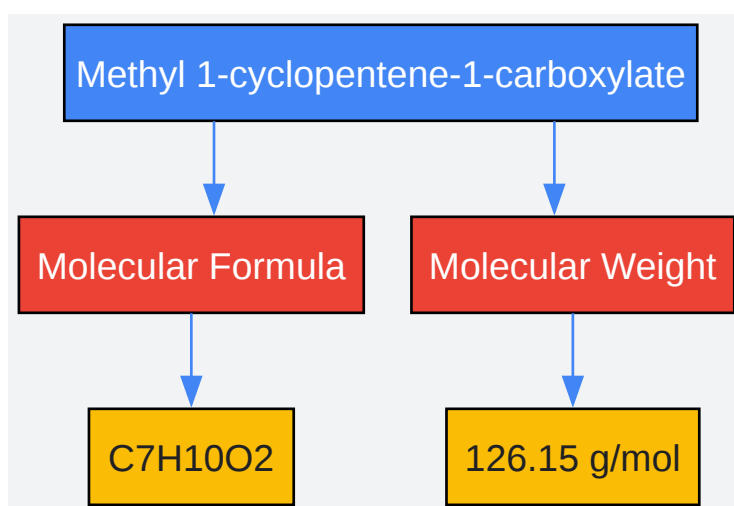
Methyl 1-cyclopentene-1-carboxylate is a colorless liquid.^[1] It is utilized in organic synthesis, for instance, in asymmetric oxidative Heck reactions and in the synthesis of azulene derivatives.^[1]

Below is a summary of the key molecular data for this compound.

Identifier	Value
Molecular Formula	C ₇ H ₁₀ O ₂
Molecular Weight	126.15 g/mol [2][3][4]
CAS Number	25662-28-6[2]
Linear Formula	C ₅ H ₇ CO ₂ CH ₃ [2]

Logical Relationship of Compound Properties

The following diagram illustrates the direct association between the chemical compound and its fundamental molecular properties.



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Caption: Molecular properties of **Methyl 1-cyclopentene-1-carboxylate**.

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References

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